

Essential Safety and Operational Guide for Handling GPR61 Inverse Agonist 1

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Compound of Interest

Compound Name: GPR61 Inverse agonist 1

Cat. No.: B15605252

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, logistical, and operational guidance for the handling and disposal of **GPR61 Inverse Agonist 1** (also referred to as Compound 1). The information herein is intended to supplement, not replace, your institution's standard safety protocols and a thorough review of the official Safety Data Sheet (SDS) provided by the supplier.

Immediate Safety and Handling Precautions

GPR61 Inverse Agonist 1 is a potent, selective, small-molecule sulfonamide-based compound intended for laboratory research use only.^[1] While a specific Safety Data Sheet for this novel compound is not publicly available, the following precautions are based on best practices for handling similar research-grade chemical compounds.

Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses or goggles.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves.	Prevents skin contact. Change gloves immediately if contaminated.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if handling large quantities or if dust is generated.	Prevents inhalation of airborne particles.

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid compound or preparing stock solutions.

Hygiene Practices:

- Wash hands thoroughly with soap and water after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and PPE before leaving the laboratory.

Emergency Procedures

Situation	Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with soap and water. Seek medical attention if irritation persists.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage:

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years
In Solvent	-80°C	Up to 6 months
-20°C	Up to 1 month	

Store in a tightly sealed container in a dry and well-ventilated place. Avoid repeated freeze-thaw cycles of solutions.

Disposal Plan:

Dispose of **GPR61 Inverse Agonist 1** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste.

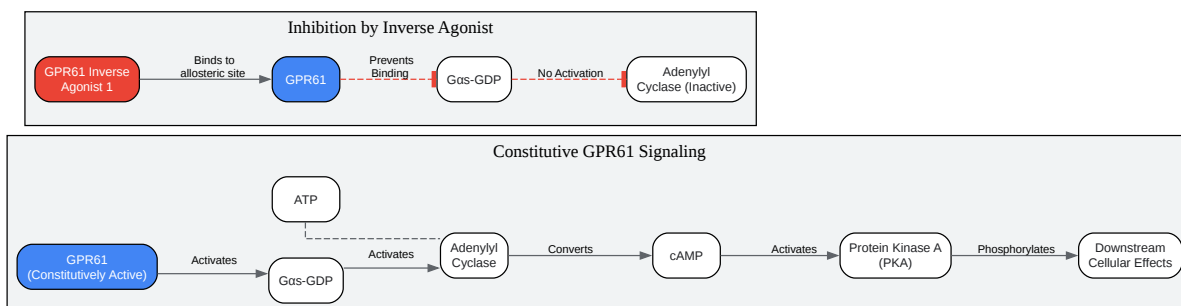
- **Unused Compound:** Collect in a designated, labeled, and sealed container for chemical waste.
- **Contaminated Materials:** Gloves, pipette tips, and other disposable materials that have come into contact with the compound should be placed in a sealed bag and disposed of as chemical waste.
- **Solutions:** Collect solvent-based solutions in a designated, labeled, and sealed container for hazardous waste.

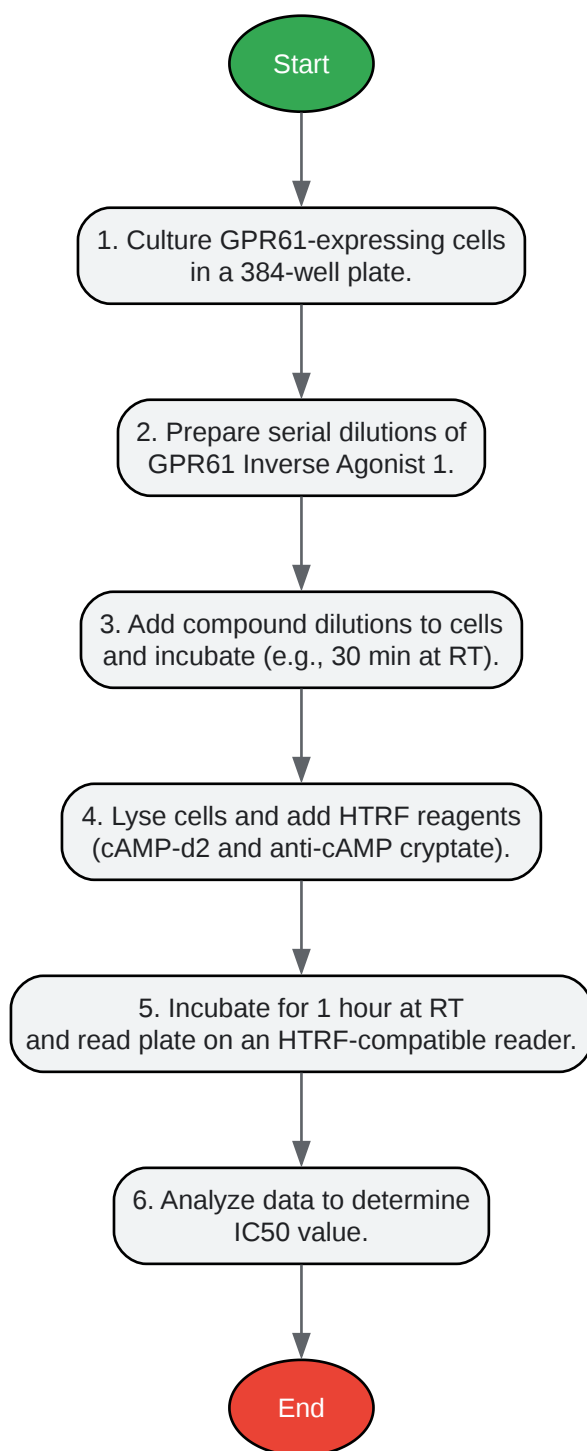
Do not dispose of down the drain or in regular trash.

GPR61 Signaling Pathway and Mechanism of Inverse Agonism

GPR61 is an orphan G protein-coupled receptor (GPCR) that exhibits constitutive activity, meaning it signals without the need for a natural ligand.^{[1][2]} It primarily couples to the G α s protein, which activates adenylyl cyclase, leading to the production of the second messenger cyclic AMP (cAMP).^[1]

GPR61 Inverse Agonist 1 acts as a negative allosteric modulator. It binds to an intracellular allosteric site on the GPR61 receptor that overlaps with the G α s binding site. This binding sterically hinders the coupling of G α s to the receptor, thereby inhibiting the constitutive downstream signaling cascade and reducing cAMP production.^[1]





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References

- 1. researchgate.net [researchgate.net]
- 2. Constitutive Activity among Orphan Class-A G Protein Coupled Receptors - PMC [pmc.ncbi.nlm.nih.gov]
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